

# Spectroscopic data (NMR, IR, MS) of 4-(3-Chlorophenyl)pyridine-2-carbaldehyde

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## Compound of Interest

Compound Name: 4-(3-Chlorophenyl)pyridine-2-carbaldehyde

CAS No.: 61704-36-7

Cat. No.: B13341988

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## Technical Profile: 4-(3-Chlorophenyl)pyridine-2-carbaldehyde

Content Type: Structural Elucidation & Characterization Guide Target Analyte: **4-(3-Chlorophenyl)pyridine-2-carbaldehyde** (C<sub>12</sub>H<sub>8</sub>ClNO) Methodology: Suzuki-Miyaura Coupling / Spectroscopic Profiling

## Executive Summary

**4-(3-Chlorophenyl)pyridine-2-carbaldehyde** is a bifunctional heterocyclic scaffold widely utilized in medicinal chemistry as a precursor for Schiff bases, hydrazones, and imidazo[1,5-a]pyridine derivatives. Its structural integrity relies on the precise installation of a meta-chlorophenyl ring at the C4 position of the pyridine core, adjacent to a reactive aldehyde at C2.

This guide provides a comprehensive spectroscopic framework for the identification, characterization, and validation of this compound. It distinguishes the molecule from its

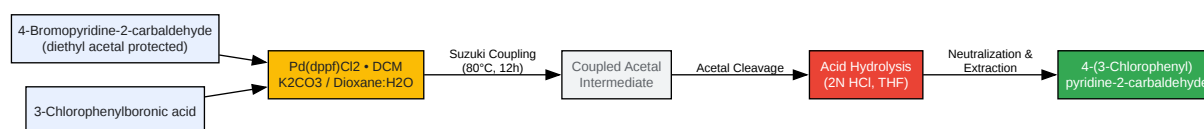
common regioisomers (e.g., the 6-substituted or 4-chlorophenyl analogs) through specific NMR splitting patterns and Mass Spectrometry isotope signatures.

## Synthesis & Retrosynthetic Logic

To understand the impurity profile and expected spectral data, one must understand the genesis of the molecule. The most robust route is the Suzuki-Miyaura Cross-Coupling of 4-bromopyridine-2-carbaldehyde (often protected as an acetal) with 3-chlorophenylboronic acid.

## Reaction Pathway Diagram

The following workflow illustrates the synthesis and critical workup steps required to isolate the aldehyde in high purity.



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Figure 1: Synthetic workflow for the target aldehyde via Suzuki coupling and acetal deprotection.<sup>[1][2][3][4][5][6][7][8][9]</sup>

## Spectroscopic Profiling

The following data represents the Target Specification for high-purity (>98%) material.

### Mass Spectrometry (MS)

The chlorine atom provides a definitive isotopic fingerprint.

- Ionization Mode: ESI+ or EI (70 eV).
- Molecular Ion: The parent peak cluster is diagnostic.

| m/z Value | Relative Intensity | Assignment                                       |
|-----------|--------------------|--------------------------------------------------|
| 217.03    | 100% (Base Peak)   | $[M+H]^+$ ( $^{35}\text{Cl}$ isotope)            |
| 219.03    | ~32%               | $[M+H]^+$ ( $^{37}\text{Cl}$ isotope)            |
| 189.0     | Variable           | $[M - \text{CO}]^+$ (Loss of carbonyl)           |
| 153.1     | Variable           | $[M - \text{CO} - \text{Cl}]^+$ (Dechlorination) |

“

Analyst Note: The 3:1 ratio between m/z 217 and 219 is the primary "Pass/Fail" check for the presence of the chlorine substituent.

## Infrared Spectroscopy (FT-IR)

- Medium: KBr pellet or ATR (Attenuated Total Reflectance).
- Key Diagnostic Bands:

| Frequency ( $\text{cm}^{-1}$ ) | Vibration Mode       | Structural Origin                                                     |
|--------------------------------|----------------------|-----------------------------------------------------------------------|
| 1705 - 1715                    | $\nu(\text{C=O})$    | Aldehyde (Strong, sharp). Key functional group.                       |
| 2850, 2750                     | $\nu(\text{C-H})$    | Fermi Doublet. Characteristic of the aldehyde C-H stretch.            |
| 1580 - 1595                    | $\nu(\text{C=N})$    | Pyridine ring skeletal vibration.                                     |
| 1080 - 1095                    | $\nu(\text{Ar-Cl})$  | Aryl chloride stretch (often obscured but diagnostic in fingerprint). |
| 880, 780                       | $\gamma(\text{C-H})$ | Out-of-plane bending (meta-substituted benzene).                      |

## Nuclear Magnetic Resonance (NMR) Analysis

This is the definitive method for structural elucidation. The presence of the meta-chlorophenyl group breaks symmetry, resulting in a complex but resolvable aromatic region.

### $^1\text{H}$ NMR (400 MHz, $\text{CDCl}_3$ )

- Solvent: Chloroform-d ( $\delta$  7.26 ppm reference).

| Shift ( $\delta$ ppm) | Multiplicity             | Integral | Assignment     | Coupling (J Hz)   |
|-----------------------|--------------------------|----------|----------------|-------------------|
| 10.12                 | Singlet (s)              | 1H       | CHO (Aldehyde) | -                 |
| 8.78                  | Doublet (d)              | 1H       | Py-H6          | J = 5.2 Hz        |
| 8.15                  | Singlet (d)              | 1H       | Py-H3          | J ~ 1.5 Hz (meta) |
| 7.68                  | Doublet of Doublets (dd) | 1H       | Py-H5          | J = 5.2, 1.8 Hz   |
| 7.62                  | Singlet (t)              | 1H       | Ar-H2'         | J ~ 2.0 Hz        |
| 7.55                  | Multiplet (m)            | 1H       | Ar-H6'         | -                 |
| 7.45                  | Multiplet (m)            | 2H       | Ar-H4', Ar-H5' | -                 |

Structural Logic (Why these shifts?):

- Py-H6 (8.78 ppm): Most deshielded aromatic proton due to proximity to the electronegative pyridine nitrogen.
- Py-H3 (8.15 ppm): Deshielded by the adjacent carbonyl (anisotropy) and the pyridine ring current. It appears as a singlet or tight doublet due to weak meta-coupling.
- Ar-H2' (7.62 ppm): The proton on the chlorophenyl ring between the Cl and the pyridine connection. It appears as a triplet (coupling to H4' and H6') but often looks like a broad singlet.

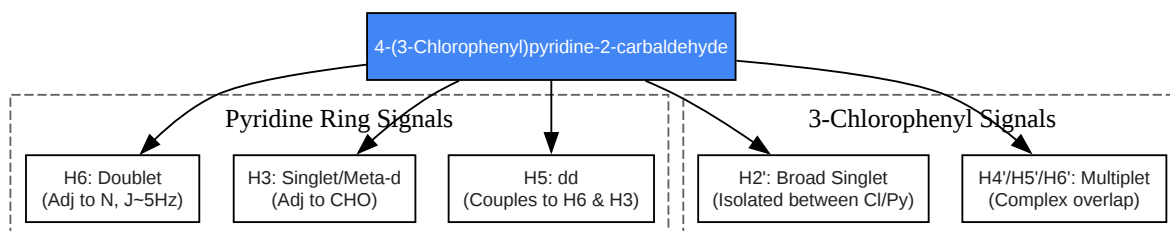
### $^{13}\text{C}$ NMR (100 MHz, $\text{CDCl}_3$ )

- Solvent: Chloroform-d ( $\delta$  77.16 ppm reference).

| Shift ( $\delta$ ppm) | Carbon Type    | Assignment                      |
|-----------------------|----------------|---------------------------------|
| 193.2                 | C=O            | Aldehyde Carbonyl               |
| 153.5                 | Quaternary (C) | Py-C2 (Ortho to N, ipso to CHO) |
| 150.4                 | CH             | Py-C6 (Alpha to N)              |
| 148.1                 | Quaternary (C) | Py-C4 (Ipso to phenyl ring)     |
| 139.2                 | Quaternary (C) | Ar-C1' (Ipso to pyridine)       |
| 135.5                 | Quaternary (C) | Ar-C3' (C-Cl)                   |
| 130.5                 | CH             | Ar-C5'                          |
| 129.8                 | CH             | Ar-C2'                          |
| 127.5                 | CH             | Ar-H4'                          |
| 125.4                 | CH             | Ar-H6'                          |
| 122.1                 | CH             | Py-C5                           |
| 119.8                 | CH             | Py-C3                           |

## NMR Connectivity Diagram

The following graph visualizes the splitting logic, helping confirm the regiochemistry (4-substituted vs 3- or 6-substituted).



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Figure 2:  $^1\text{H}$  NMR splitting logic. The key differentiator is the H3 singlet/meta-doublet, distinguishing it from 3-substituted pyridines.

## Experimental Protocol (Validation)

To ensure the spectra above are reproducible, the following purification protocol is recommended. Impurities like bis-coupled products or residual boronic acid will severely distort the aromatic region (7.4 - 7.8 ppm).

- Workup: Following the Suzuki coupling, quench with water and extract with Ethyl Acetate (3x).
- Wash: Wash combined organics with Brine, then dry over  $\text{Na}_2\text{SO}_4$ .
- Purification: Flash Column Chromatography (Silica Gel).
  - Mobile Phase: Hexane:Ethyl Acetate (Gradient 90:10 to 70:30).
  - Rf Value:  $\sim 0.4$  (in 80:20 Hex:EtOAc). The aldehyde is less polar than the boronic acid but more polar than the bromo-precursor.
- Recrystallization: If oil persists, recrystallize from minimal hot Ethanol/Hexane.

## References

- Suzuki-Miyaura Coupling Methodology: Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. *Chemical Reviews*, 95(7), 2457–2483. [Link](#)
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